

"Tetrahydrocannabivarin Acetate" CAS number and molecular formula

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Compound of Interest

Compound Name: *Tetrahydrocannabivarin Acetate*

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Technical Guide: Tetrahydrocannabivarin Acetate (THCV-O-Acetate)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific research specifically on **Tetrahydrocannabivarin Acetate** (THCV-O-Acetate) is limited. The majority of the available data pertains to its parent compound, Tetrahydrocannabivarin (THCV). This guide synthesizes the known information on THCV-O-Acetate and extrapolates potential characteristics and experimental considerations from the extensive research on THCV. The acetylation of THCV may alter its physicochemical properties, pharmacokinetics, and pharmacodynamics. All information derived from THCV is presented as a foundational reference for directing future research on THCV-O-Acetate.

Core Compound Identification

The fundamental chemical identifiers for **Tetrahydrocannabivarin Acetate** are crucial for regulatory compliance, procurement, and experimental documentation. Two primary isomers are recognized, differing by the position of a double bond in the cyclohexene ring.

Property	Δ^9 -Tetrahydrocannabivarin Acetate	Δ^8 -Tetrahydrocannabivarin Acetate
CAS Number	885123-57-9[1][2]	Not explicitly found; often grouped with Δ^9 -THCV-O-Acetate
Molecular Formula	$C_{21}H_{28}O_3$ [1][3][4]	$C_{21}H_{28}O_3$ [4]
Molecular Weight	328.45 g/mol [3]	328.5 g/mol [4]
Synonyms	1-acetyl- Δ^9 -THCV, Δ^9 -THCV Acetate, THCV Acetate[1]	Δ^8 -THCV Acetate, Δ^8 -THV Acetate[4]

Physicochemical Properties

While specific experimental data for THCV-O-Acetate is not widely available, its properties can be inferred from its chemical structure and data from suppliers.

Property	Value / Description	Source
Purity	Typically $\geq 95\%$ as an analytical reference standard.	[1][2]
Formulation	Commonly supplied as a solution in acetonitrile, sometimes with stabilizers like DIPEA and ascorbic acid.	[1][4]
Solubility	Soluble in organic solvents such as acetonitrile.	[2][4]

Experimental Protocols

Detailed experimental protocols for THCV-O-Acetate are not published in peer-reviewed literature. However, methodologies used for the analysis and synthesis of THCV and other cannabinoid acetates can be adapted.

Synthesis of Tetrahydrocannabivarin Acetate

The synthesis of THCV-O-Acetate would logically follow the acetylation of THCV. A general procedure, adapted from the synthesis of other cannabinoid acetates, is outlined below.

Objective: To acetylate the hydroxyl group of Tetrahydrocannabivarin (THCV) to yield **Tetrahydrocannabivarin Acetate**.

Materials:

- Tetrahydrocannabivarin (THCV)
- Acetic anhydride
- An inert solvent (e.g., toluene, dichloromethane)
- A basic catalyst (e.g., pyridine or a solid base)
- Sodium bicarbonate solution (5%)
- Brine solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Chromatography supplies (silica gel, appropriate solvent system)

Procedure:

- Dissolve THCV in an excess of the inert solvent in a round-bottom flask.
- Add a molar excess of acetic anhydride to the solution.
- Add the basic catalyst to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly adding the sodium bicarbonate solution.

- Transfer the mixture to a separatory funnel and wash sequentially with sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product via column chromatography on silica gel to isolate pure **Tetrahydrocannabivarin Acetate**.

Analytical Methods for Quantification

High-performance liquid chromatography (HPLC) is a standard method for the analysis and quantification of cannabinoids and their derivatives.^[2]

Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD).
- C18 reverse-phase column.

Mobile Phase:

- A gradient of acetonitrile and water, both containing a small percentage of formic acid (e.g., 0.1%) to improve peak shape.

Procedure:

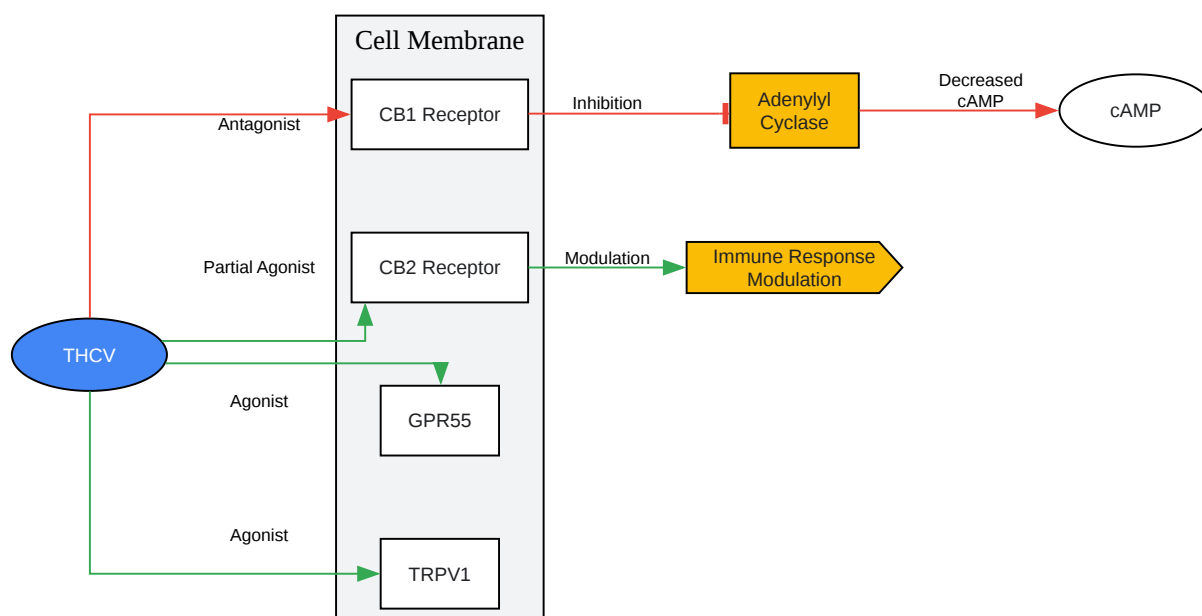
- Prepare a standard stock solution of THCV-O-Acetate of known concentration.
- Create a series of calibration standards by diluting the stock solution.
- Prepare the sample for analysis by dissolving it in the mobile phase and filtering it.
- Inject the standards and sample onto the HPLC system.
- Monitor the elution at a specific wavelength (e.g., 228 nm or 275 nm).
- Construct a calibration curve from the peak areas of the standards.

- Quantify the amount of THCV-O-Acetate in the sample by comparing its peak area to the calibration curve.

Potential Signaling Pathways (Inferred from THCV)

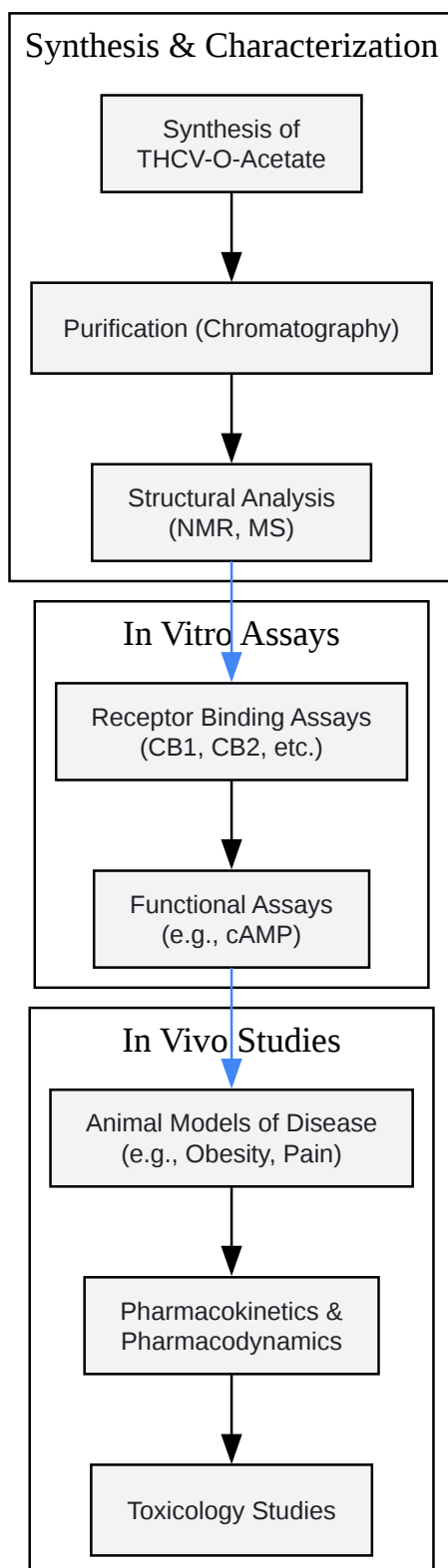
The pharmacological activity of THCV-O-Acetate has not been characterized. However, its structural similarity to THCV suggests that it may interact with similar biological targets after potential in-vivo deacetylation. THCV is known to be a neutral antagonist of the cannabinoid type 1 (CB1) receptor and a partial agonist of the cannabinoid type 2 (CB2) receptor.[5][6] It also interacts with other receptors, including 5-HT_{1A} receptors.[4]

Below are diagrams illustrating the established signaling pathway of THCV and a hypothetical experimental workflow for investigating THCV-O-Acetate.



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Caption: Inferred signaling pathways of THCV, the parent compound of THCV-O-Acetate.



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Caption: Proposed experimental workflow for the investigation of THCV-O-Acetate.

Future Research Directions

The lack of specific data on **Tetrahydrocannabivarin Acetate** presents a clear opportunity for novel research. Key areas for investigation include:

- **Pharmacokinetic Profiling:** Determining the absorption, distribution, metabolism, and excretion of THCV-O-Acetate, including whether it acts as a prodrug to THCV.
- **Pharmacodynamic Studies:** Characterizing the binding affinities and functional activities of THCV-O-Acetate at cannabinoid receptors and other potential targets.
- **In Vivo Efficacy:** Evaluating the therapeutic potential of THCV-O-Acetate in animal models of metabolic disorders, neurological conditions, and inflammation, based on the known effects of THCV.
- **Toxicological Assessment:** Establishing the safety profile of THCV-O-Acetate through comprehensive toxicology studies.

This technical guide provides a starting point for researchers and professionals interested in **Tetrahydrocannabivarin Acetate**. As new research emerges, this document should be updated to reflect the growing body of knowledge on this novel cannabinoid derivative.

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